

Understanding the solvent properties of 1-Tert-butoxy-2-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tert-butoxy-2-propanol

Cat. No.: B1216398

[Get Quote](#)

An In-depth Technical Guide to the Solvent Properties of **1-Tert-butoxy-2-propanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Tert-butoxy-2-propanol, also known as propylene glycol mono-tert-butyl ether (PGTBE), is a colorless, combustible liquid with a characteristic eucalyptus-like odor.[1] It belongs to the P-series of glycol ethers and has gained prominence as a substitute for some E-series glycol ethers due to concerns about their toxicity.[1] This versatile solvent is valued for its coupling agency, solvency for a wide range of substances, and its utility in numerous industrial and commercial applications, including coatings, cleaners, and cosmetics.[1][2] This guide provides a comprehensive overview of its solvent properties, experimental protocols for its characterization, and its applications relevant to research and development.

Physicochemical Properties

A clear understanding of the fundamental physical and chemical properties of **1-tert-butoxy-2-propanol** is essential for its effective application. These properties are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₁₆ O ₂ [1][3]
Molecular Weight	132.20 g/mol [1][3]
CAS Number	57018-52-7[1][3]
Appearance	Colorless liquid[1][4]
Odor	Ethereal, similar to eucalyptus[1][3]
Boiling Point	151 °C[1][5]
Melting Point	-27 °C to -56 °C[1][6][7]
Density / Specific Gravity	0.87 g/cm ³ at 25/4 °C[1]
Vapor Pressure	2.7 mmHg at 25 °C[1]
Flash Point	44.4 °C to 45 °C (Tag Closed-Cup)[1][5][6]
Refractive Index	1.4116 at 20 °C[4]
log P (Octanol/Water Partition Coefficient)	0.87[1][6]
pKa	14.51 ± 0.20 (Predicted)[4]

Solubility Characteristics

1-Tert-butoxy-2-propanol is a versatile solvent due to its amphiphilic nature, possessing both a hydrophilic hydroxyl group and a lipophilic tert-butoxy group.

Water Solubility and Miscibility

It is soluble in water, with a reported solubility of 18% at 20 °C.[1] Its solubility in water can be enhanced by the addition of low-molecular-weight alcohols or other water-miscible glycol ethers.[1][7] It is also miscible with a wide array of organic solvents.[1]

Coupling Agent

1-Tert-butoxy-2-propanol is an effective coupling agent, meaning it can bring together immiscible liquids, such as oil and water, into a stable solution. It has been noted to be a better

coupling agent with higher electrolyte solubility than 2-butoxyethanol.^[1]

Applications in Research and Drug Development

The unique solvent properties of **1-tert-butoxy-2-propanol** make it suitable for a variety of applications in scientific research and development.

- **Coatings and Inks:** It is used as a solvent in water-reducible coatings, lacquers, and paints.^[1]
- **Cleaning Formulations:** Its ability to dissolve oils and greases makes it a common ingredient in all-purpose, glass, and hard-surface cleaners.^[1]
- **Adhesives and Resins:** It serves as a solvent for various adhesives and resins.^[1]
- **Other Industries:** It also finds use in agricultural, electronic, cosmetic, and textile products.^[1]
- **Emerging Applications:** Research is exploring its potential use in biofuel production as an extraction solvent and in drug delivery systems, leveraging its solvency and potential biodegradability.^[7]

Experimental Protocols

Determination of Miscibility

A standard laboratory method to determine the miscibility of **1-tert-butoxy-2-propanol** with another liquid solvent involves direct observation.

- **Preparation:** Ensure both **1-tert-butoxy-2-propanol** and the test solvent are at a controlled temperature (e.g., 20 °C).
- **Mixing:** In a clean, dry test tube or vial, add equal volumes of **1-tert-butoxy-2-propanol** and the test solvent.
- **Agitation:** Securely cap the container and invert it several times or vortex gently to ensure thorough mixing.
- **Observation:** Allow the mixture to stand undisturbed and observe.

- Interpretation:
 - Miscible: If the mixture remains a single, clear phase with no visible interface, the liquids are miscible.
 - Immiscible: If the liquids separate into two distinct layers, they are immiscible.
 - Partially Miscible: If the mixture initially appears homogeneous but becomes turbid or separates over time, the liquids are partially miscible.

Quantification by Gas Chromatography (GC)

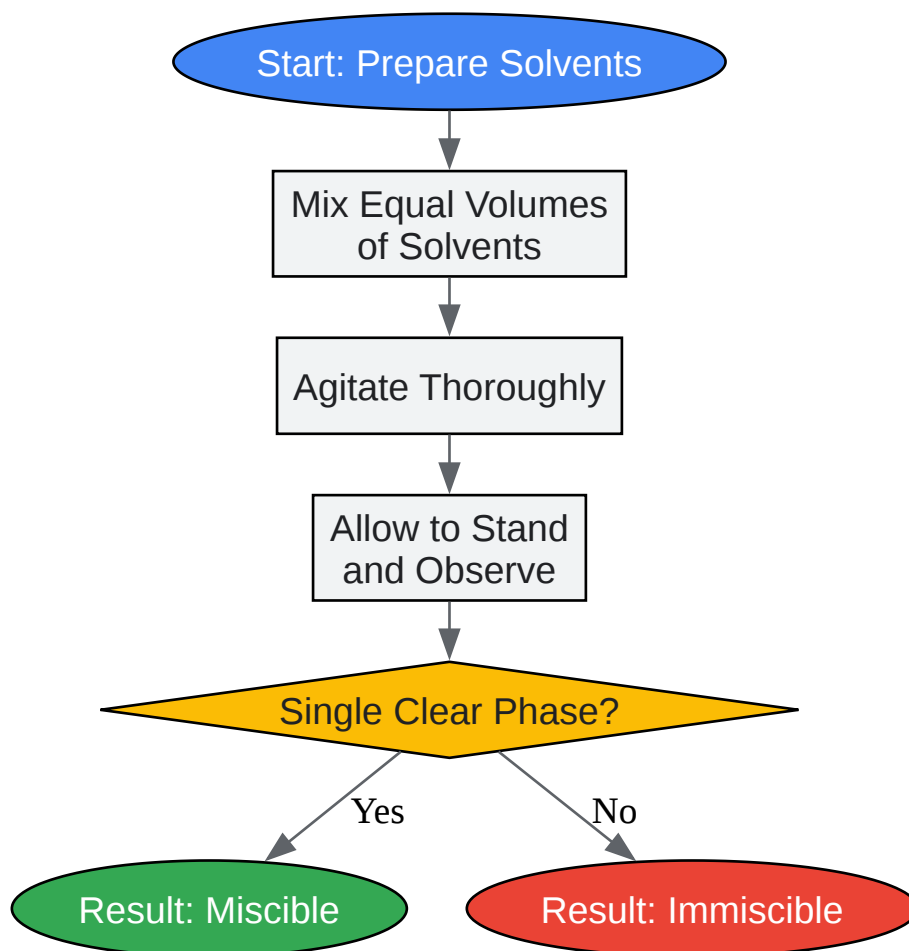
Gas chromatography with flame ionization detection (GC-FID) or mass spectrometry (GC-MS) is a common method for the quantification of **1-tert-butoxy-2-propanol**.^[1]

- Sample Preparation: Prepare a standard solution of **1-tert-butoxy-2-propanol** in a suitable solvent (e.g., methanol, dichloromethane) at a known concentration. Prepare the unknown sample by diluting it in the same solvent. An internal standard may be added to both the standard and the unknown for improved accuracy.
- GC System:
 - Injector: Split/splitless injector, typically at 250 °C.
 - Column: A non-polar or mid-polar capillary column (e.g., DB-1, DB-5, or equivalent).
 - Oven Program: A temperature gradient program is typically used, for example, starting at 50 °C, holding for 2 minutes, and then ramping up to 250 °C at a rate of 10 °C/min.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.
 - Detector: Flame Ionization Detector (FID) at 280 °C or a Mass Spectrometer (MS).
- Analysis: Inject a small volume (e.g., 1 µL) of the standard and the unknown sample into the GC.
- Quantification: Identify the peak corresponding to **1-tert-butoxy-2-propanol** by its retention time. The concentration in the unknown sample can be determined by comparing its peak

area to that of the standard, using a calibration curve.

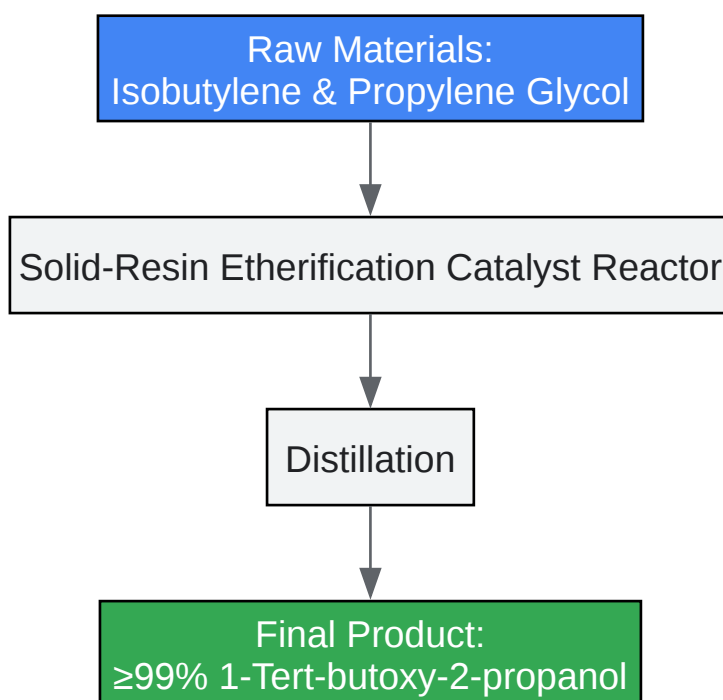
Visualizations

Caption: Logical relationship of **1-Tert-butoxy-2-propanol**'s properties and applications.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining solvent miscibility.



[Click to download full resolution via product page](#)

Caption: Simplified manufacturing process of **1-Tert-butoxy-2-propanol**.

Safety Information

1-Tert-butoxy-2-propanol is a flammable liquid and vapor.[5] It can cause serious eye irritation and may cause skin irritation.[5][8] The substance can presumably form explosive peroxides and reacts with strong oxidants.[5] Therefore, appropriate personal protective equipment, including safety goggles and gloves, should be worn when handling this chemical.[5] It should be stored in a cool, well-ventilated, fireproof area, separated from strong oxidants.[5]

Conclusion

1-Tert-butoxy-2-propanol is a highly effective and versatile solvent with a favorable safety profile compared to some older glycol ethers. Its balanced hydrophilic-lipophilic character makes it an excellent coupling agent and allows for its use in a wide range of formulations. For researchers and professionals in drug development and other scientific fields, a thorough understanding of its properties is key to leveraging its full potential in creating innovative and effective products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. publications.iarc.who.int [publications.iarc.who.int]
- 2. CAS 57018-52-7: 1-tert-Butoxy-2-propanol | CymitQuimica [cymitquimica.com]
- 3. 1-tert-Butoxy-2-propanol | C7H16O2 | CID 92629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. guidechem.com [guidechem.com]
- 5. ICSC 1615 - 1-tert-BUTOXY-2-PROPANOL [inchem.org]
- 6. Exposure Data - Some chemicals that cause tumours of the urinary tract in rodents - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Buy 1-Tert-butoxy-2-propanol | 57018-52-7 [smolecule.com]
- 8. bg.cpachem.com [bg.cpachem.com]
- To cite this document: BenchChem. [Understanding the solvent properties of 1-Tert-butoxy-2-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216398#understanding-the-solvent-properties-of-1-tert-butoxy-2-propanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com